Introduction: Situating a Key α-Keto Ester in Modern Research

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl 4-methyl-2-oxopentanoate*
CAS No.:	*26073-09-6*
Cat. No.:	*B1584950*

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Ethyl 4-methyl-2-oxopentanoate, also known as Ethyl α-ketoisocaproate, is an α-keto ester derivative of the branched-chain amino acid L-leucine.[1] While it serves as a versatile building block in organic synthesis, its true significance for drug development professionals and researchers lies in its relationship to its corresponding carboxylic acid, 4-methyl-2-oxopentanoic acid (α-Ketoisocaproic acid).[2][3] This endogenous metabolite is a critical player in energy metabolism and a potent signaling molecule, notably impacting the mTOR and autophagy pathways, which are central to cellular growth, proliferation, and homeostasis.[2][3] Dysregulation of these pathways is a hallmark of numerous diseases, including cancer and metabolic disorders.[4]

This guide provides a comprehensive technical overview of **Ethyl 4-methyl-2-oxopentanoate**, moving from its fundamental physicochemical properties and synthesis to its purification, analytical characterization, and potential applications as a research tool or therapeutic precursor. The ester form often provides enhanced lipophilicity compared to the parent acid, potentially improving cell permeability and bioavailability in experimental models, making it an invaluable tool for studying the intricate metabolic and signaling roles of its parent keto acid.

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Physicochemical and Structural Properties

A thorough understanding of a compound's physical and chemical properties is the foundation for its successful application in any research setting. These parameters dictate appropriate solvents for reactions and analysis, storage conditions, and potential purification strategies. The key properties of **Ethyl 4-methyl-2-oxopentanoate** are summarized below.

Table 1: Physicochemical Properties of **Ethyl 4-methyl-2-oxopentanoate**

Property	Value	Source(s)
CAS Number	26073-09-6	[5][6]
Molecular Formula	$C_8H_{14}O_3$	[5][6][7]
Molecular Weight	158.19 g/mol	[1][5][6]
IUPAC Name	ethyl 4-methyl-2-oxopentanoate	[5]
Synonyms	Ethyl 4-methyl-2-oxovalerate, Ethyl α-ketoisocaproate	[1][5][8]
Density	0.9715 g/cm³ @ 20 °C	[1]
Boiling Point	123 °C @ 6 Torr	[1]
Flash Point	77.1 ± 15.9 °C	[1]
Refractive Index	1.420	[1]
Purity (Typical)	≥98%	[6]
Topological Polar Surface Area	43.4 Å²	[1][5]
XLogP3	1.6	[1][5]

Synthesis: A Protocol for Grignard-based Acylation

The synthesis of α-keto esters like **Ethyl 4-methyl-2-oxopentanoate** is efficiently achieved through the acylation of a suitable nucleophile with an appropriate electrophile. A well-established and reliable method involves the reaction of an organometallic (Grignard) reagent

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with an oxalate diester, such as diethyl oxalate.[9][10] This approach is favored for its high efficiency in forming the crucial carbon-carbon bond adjacent to the ester carbonyl group.

The causality behind this choice lies in the reactivity of the Grignard reagent, which acts as a potent nucleophile, and the electrophilic nature of the carbonyl carbons in diethyl oxalate. The reaction is typically performed at low temperatures (-78 °C) to control the reactivity and prevent undesired side reactions, such as double addition of the Grignard reagent.

Experimental Protocol: Synthesis

This protocol is adapted from established procedures for the synthesis of Ethyl 4-methyl-2-oxovalerate.[10]

Materials:

- Isobutylmagnesium bromide (Grignard reagent, solution in diethyl ether)
- Diethyl oxalate
- Anhydrous diethyl ether
- 1M Ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Argon or Nitrogen gas for inert atmosphere

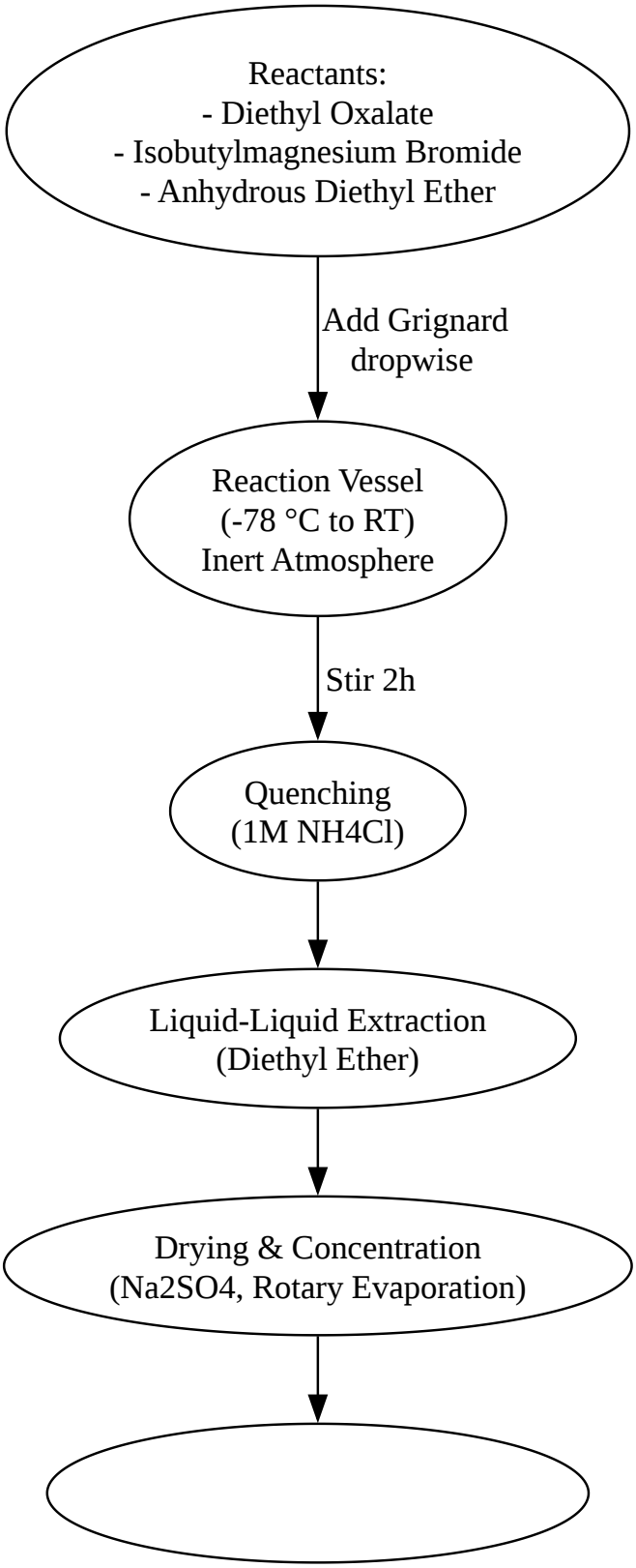
Procedure:

- Reaction Setup: Equip a flame-dried, round-bottom flask with a magnetic stir bar, a dropping funnel, and a gas inlet for an inert atmosphere (Argon).
- Initial Charge: Introduce diethyl oxalate (1.0 equivalent) and anhydrous diethyl ether into the flask.
- Cooling: Cool the resulting solution to -78 °C using a dry ice/acetone bath.

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- Grignard Addition: Add the isobutylmagnesium bromide solution (1.5 equivalents) dropwise from the dropping funnel to the cooled solution, maintaining vigorous stirring. The slow addition is critical to dissipate heat and prevent side-product formation.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2 hours.
- Quenching: Carefully quench the reaction by slowly adding 1M aqueous NH_4Cl solution. This step protonates the intermediate alkoxide and neutralizes any remaining Grignard reagent.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer three times with diethyl ether.
- Drying and Concentration: Combine the organic phases and dry over anhydrous Na_2SO_4. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.[10]

Visualization: Synthesis Workflow```dot



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Caption: General workflow for purification via flash column chromatography.

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Analytical Characterization

Confirming the identity and purity of the synthesized compound is a critical, self-validating step. A combination of spectroscopic methods provides a complete picture of the molecule's structure. [11]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR provide detailed information about the carbon-hydrogen framework.
    - ^{1}H NMR: For **Ethyl 4-methyl-2-oxopentanoate**, one would expect to see a quartet and a triplet for the ethyl ester group, a doublet for the methylene group adjacent to the chiral center, a multiplet (septet) for the single proton on the isobutyl group, and a doublet for the two equivalent methyl groups of the isobutyl moiety. [10] * ^{13}C NMR: The spectrum would show distinct signals for the two carbonyl carbons (ketone ~194 ppm, ester ~161 ppm), the carbons of the ethyl group, and the carbons of the isobutyl group. [10]* Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups. The key signals for this molecule are two strong carbonyl (C=O) stretching bands: one for the ketone (~1720-1740 cm^{-1}) and one for the ester (~1735-1750 cm^{-1}). [12]* Mass Spectrometry (MS): MS provides the molecular weight and fragmentation pattern. High-resolution mass spectrometry (HRMS) can confirm the elemental composition. [10]The molecular ion peak (M^{+}) should correspond to the exact mass of $C_8H_{14}O_3$.

Potential Applications in Drug Discovery and Cell Biology

The primary value of **Ethyl 4-methyl-2-oxopentanoate** in a research context stems from its role as a precursor to 4-methyl-2-oxopentanoic acid (α-KIC). α-KIC is a key metabolite in leucine metabolism and has been shown to be a bioactive signaling molecule. [2][3] Research Focus Areas:

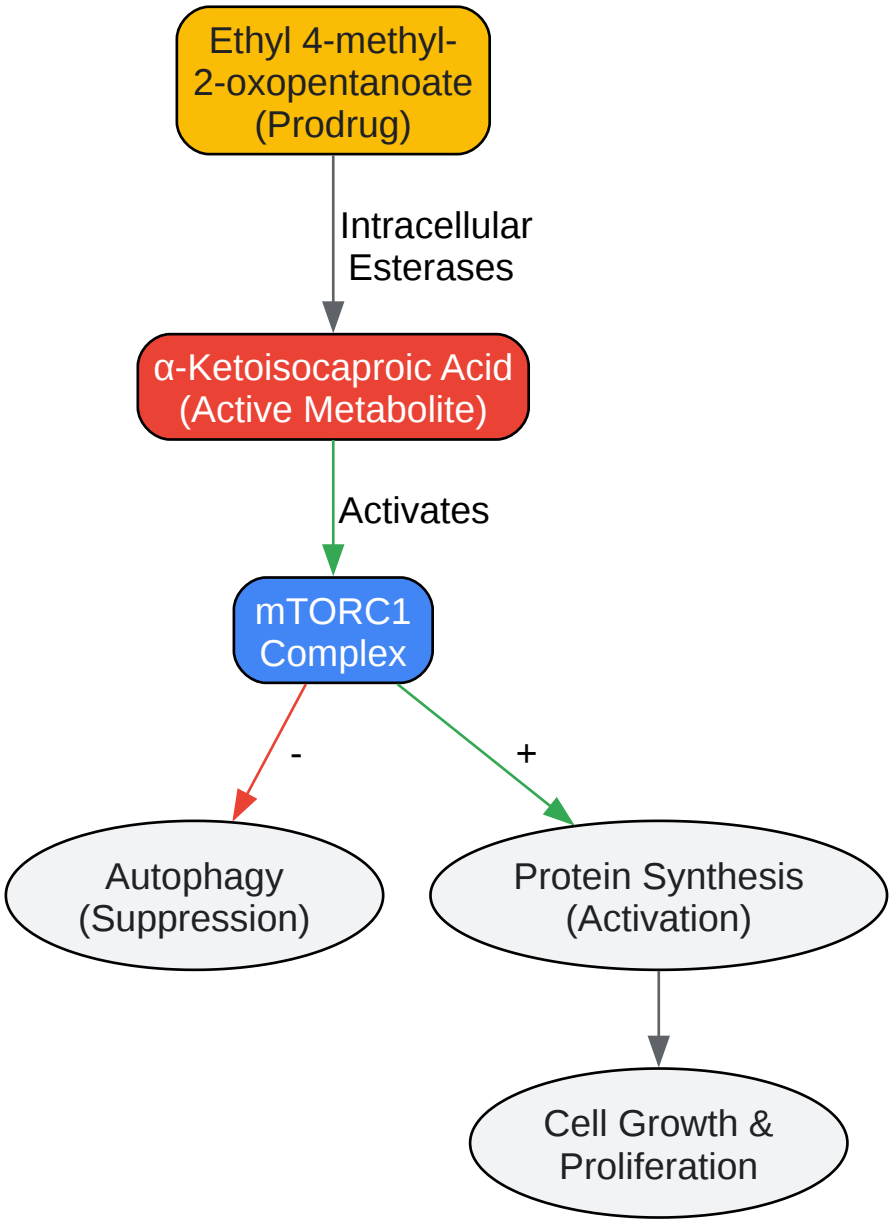
- Metabolic Studies: As a more cell-permeable precursor, the ethyl ester can be used to deliver α-KIC into cells to study its downstream metabolic fate, including its catabolism for energy (ketone body formation) or its amination back to leucine. [13]2. Signaling Pathway Modulation: α-KIC has been shown to stimulate skeletal muscle protein synthesis and impact the mTOR and autophagy signaling pathways, which are critical in cancer and metabolic

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diseases. [2][3]Using the ethyl ester allows researchers to probe these pathways' responses to elevated intracellular α-KIC levels.

- Disease Modeling: The parent acid, α-KIC, accumulates in Maple Syrup Urine Disease (MSUD), a metabolic disorder where its buildup leads to neurological damage. [14]The ethyl ester can serve as a tool in cellular models to study the mechanisms of this neurotoxicity.

Visualization: Potential Biological Signaling Pathway



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Caption: Potential modulation of mTOR signaling by the active metabolite.

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed.

- Engineering Controls: Use only in a chemical fume hood to avoid inhalation. [15]* Personal Protective Equipment (PPE): Wear standard laboratory clothing, chemical-resistant gloves, and safety goggles. [15]* Handling: Wash hands thoroughly after handling. Avoid contact with skin and eyes. [15]* Storage: Store in a tightly closed vessel in a cool, dry place. [15]* Incompatibilities: Avoid strong oxidizing agents. [15]

References

- **Ethyl 4-methyl-2-oxopentanoate** | C8H14O3 | CID 117716. (n.d.). PubChem. Retrieved January 5, 2026, from [Link]
- Ethyl 4-methyl-2-oxopent-4-enoate | C8H12O3 | CID 18370466. (n.d.). PubChem. Retrieved January 5, 2026, from [Link]
- Synthesis of ethyl 2-oximino-4-methyl-3-oxopentanoate. (n.d.). PrepChem.com. Retrieved January 5, 2026, from [Link]
- Ethyl 2-oxovalerate | CAS#:50461-74-0. (n.d.). Chemsrc. Retrieved January 5, 2026, from [Link]
- Ethyl 4-Methyl-2-Oxovalerate | CAS#:26073-09-6. (n.d.). Chemsrc. Retrieved January 5, 2026, from [Link]
- **ETHYL 4-METHYL-2-OXOPENTANOATE**. (n.d.). precisionFDA. Retrieved January 5, 2026, from [Link]
- Esters 4. Organic Preparation & Purification of an Ester. (2014, February 16). YouTube. Retrieved January 5, 2026, from [Link]
- III Analytical Methods. (n.d.). Retrieved January 5, 2026, from [Link]

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- ethyl 4-methyl-5-oxopentanoate. (n.d.). Chemical Synthesis Database. Retrieved January 5, 2026, from [Link]
- US20110009663A1 - PROCESS FOR PURIFYING AN a-KETO ESTER. (n.d.). Google Patents.
- **Ethyl 4-methyl-2-oxopentanoate**, min 98%, 1 gram. (n.d.). CP Lab Safety. Retrieved January 5, 2026, from [Link]
- CN102026955A - Process for purifying an alpha-keto ester. (n.d.). Google Patents.
- ir | ORGANIC CHEMISTRY SELECT. (n.d.). WordPress.com. Retrieved January 5, 2026, from [Link]
- Analytical method for 2,4-DP-p, 2,4-D, 2,4-DB, MCPA, MCPB, Mecoprop-p and their 2-EHs in soil. (2019, June 4). EPA. Retrieved January 5, 2026, from [Link]
- 2 - Organic Syntheses Procedure. (n.d.). Organic Syntheses. Retrieved January 5, 2026, from [Link]
- Showing Compound 4-methyl-2-oxopentanoate (FDB030510). (2015, May 7). FooDB. Retrieved January 5, 2026, from [Link]
- The metabolism of 4-methyl-2-oxopentanoate in rat pancreatic islets. (1979, November 15). PubMed. Retrieved January 5, 2026, from [Link]
- Npc323163 | C6H9O3-. (n.d.). PubChem. Retrieved January 5, 2026, from [Link]
- NMR examples explained: ethyl 4-oxopentanoate. (n.d.). Tes. Retrieved January 5, 2026, from [Link]
- Solving Another Unknown Using NMR, IR and MS Spectroscopy - Example 3. (2019, October 14). YouTube. Retrieved January 5, 2026, from [Link]
- Spectroscopy Introduction: Using NMR, IR, and Mass Spec in Organic Chemistry. (2013, January 22). YouTube. Retrieved January 5, 2026, from [Link]

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Sources

- 1. echemi.com [echemi.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. abmole.com [abmole.com]
- 4. benchchem.com [benchchem.com]
- 5. Ethyl 4-methyl-2-oxopentanoate | C8H14O3 | CID 117716 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. calpaclab.com [calpaclab.com]
- 7. GSRS [precision.fda.gov]
- 8. Ethyl 4-Methyl-2-Oxovalerate | CAS#:26073-09-6 | Chemsrc [chemsrc.com]
- 9. CN102026955A - Process for purifying an alpha-keto ester - Google Patents [patents.google.com]
- 10. ethyl 4-methyl-2-oxovalerate synthesis - chemicalbook [chemicalbook.com]
- 11. youtube.com [youtube.com]
- 12. anthonycrasto.wordpress.com [anthonycrasto.wordpress.com]
- 13. The metabolism of 4-methyl-2-oxopentanoate in rat pancreatic islets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Npc323163 | C6H9O3- | CID 3527278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. Ethyl 2-oxovalerate | CAS#:50461-74-0 | Chemsrc [chemsrc.com]
- To cite this document: BenchChem. [Introduction: Situating a Key α-Keto Ester in Modern Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584950/docs#introduction-situating-a-key-keto-ester-in-modern-research]

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